

A Comprehensive Technical Guide to 2-Methoxyheptane

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Compound of Interest

Compound Name: 2-Methoxyheptane

Cat. No.: B14605856

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2-Methoxyheptane**, covering its chemical identity, physicochemical properties, synthesis, and safety considerations. This document is intended to be a valuable resource for professionals in the fields of chemical research and development.

Chemical Identity and Synonyms

2-Methoxyheptane is a simple aliphatic ether. Its unique Chemical Abstracts Service (CAS) number is 57858-34-1[1]. This identifier is crucial for unambiguous identification in databases and publications.

Several synonyms are used to refer to **2-Methoxyheptane** in chemical literature and commercial listings. These include:

- Heptane, 2-methoxy-
- 2-Heptyl methyl ether
- 2-Methoxy-heptan

Database identifiers are also commonly used:

- DTXSID00528895[1]

- CID 13215858[1]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of a compound is essential for its application in research and development. While experimental data for some properties of **2-Methoxyheptane** are not readily available in the public domain, a number of key parameters have been calculated and are presented below. These computed properties offer valuable insights for handling, purification, and potential applications.

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ O	PubChem[1]
Molecular Weight	130.23 g/mol	PubChem[1]
Exact Mass	130.135765 g/mol	PubChem[1]
XLogP3-AA (logP)	2.8	PubChem[1]
Topological Polar Surface Area	9.2 Å ²	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Complexity	52.5	PubChem[1]

Ethers like **2-Methoxyheptane** generally have boiling points comparable to alkanes of similar molecular weight and are significantly lower than alcohols with a similar number of carbon atoms due to the absence of intermolecular hydrogen bonding between ether molecules[2][3][4]. They are typically soluble in organic solvents and show some solubility in water if the carbon chain is short[4].

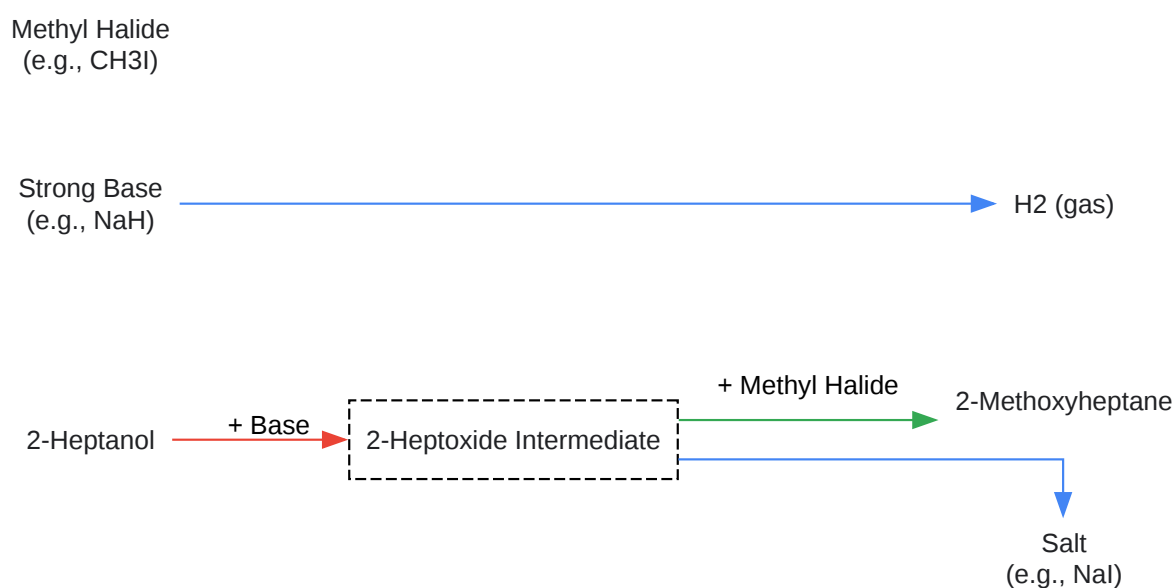
Synthesis of 2-Methoxyheptane

The most common and effective method for the synthesis of simple ethers like **2-Methoxyheptane** is the Williamson ether synthesis. This reaction proceeds via an

S_N2 mechanism, involving the reaction of an alkoxide with a primary alkyl halide^[5]. In the case of **2-Methoxyheptane**, this would involve the reaction of the sodium or potassium salt of 2-heptanol (2-heptoxide) with a methyl halide (e.g., methyl iodide).

General Reaction Scheme

The overall reaction for the synthesis of **2-Methoxyheptane** via the Williamson ether synthesis is as follows:



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Figure 1: Synthesis of **2-Methoxyheptane** via Williamson Ether Synthesis.

Experimental Protocol

The following is a representative experimental protocol for the synthesis of **2-Methoxyheptane**, adapted from general procedures for the Williamson ether synthesis.

Materials:

- 2-Heptanol

- Sodium hydride (NaH) (60% dispersion in mineral oil)
- Methyl iodide (CH_3I)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation of the Alkoxide: In a dry, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add 2-heptanol dissolved in anhydrous diethyl ether or THF.
- Under a nitrogen atmosphere, slowly add a stoichiometric amount of sodium hydride to the stirred solution at room temperature. The reaction will generate hydrogen gas, so adequate ventilation is crucial.
- After the addition of sodium hydride is complete, gently heat the mixture to reflux for approximately one hour to ensure the complete formation of the sodium 2-heptoxide.

- Addition of the Alkylating Agent: Cool the reaction mixture to room temperature. Add a stoichiometric equivalent of methyl iodide dropwise to the stirred solution using the dropping funnel.
- After the addition is complete, heat the mixture to reflux for several hours until the reaction is complete (monitoring by TLC or GC is recommended).
- Work-up: Cool the reaction mixture to room temperature and cautiously quench any unreacted sodium hydride by the slow addition of water or a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and wash sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude **2-Methoxyheptane** can be purified by fractional distillation to yield the final product.

Applications in Research and Development

Due to its simple ether structure, **2-Methoxyheptane** is not commonly associated with direct applications in drug development as a pharmacologically active agent. However, its properties make it potentially useful in the following areas for researchers and scientists:

- Organic Synthesis: It can serve as a non-polar, aprotic solvent for various organic reactions. Its ether linkage is generally stable under many reaction conditions.
- Intermediate: It can be used as a starting material or an intermediate in the synthesis of more complex molecules.
- Physical Organic Chemistry: As a simple ether with a defined structure, it could be used in studies investigating solvent effects or structure-property relationships.

Safety and Handling

Detailed toxicological data for **2-Methoxyheptane** is not widely available. However, based on the general properties of aliphatic ethers, the following safety precautions should be observed:

- **Flammability:** Ethers are generally flammable. Handle with care and avoid ignition sources.
- **Peroxide Formation:** Ethers can form explosive peroxides upon exposure to air and light. It is crucial to test for the presence of peroxides before heating or distilling ethers. Store in airtight containers, protected from light.
- **Inhalation:** Avoid inhaling vapors. Use in a well-ventilated area or with appropriate respiratory protection.
- **Skin and Eye Contact:** Avoid contact with skin and eyes. Wear appropriate personal protective equipment, including gloves and safety glasses. In case of contact, rinse thoroughly with water.

Always consult the Safety Data Sheet (SDS) for the most current and comprehensive safety information before handling this chemical.

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References

- 1. 2-Methoxyheptane | C₈H₁₈O | CID 13215858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CK12-Foundation [flexbooks.ck12.org]
- 3. byjus.com [byjus.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
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